

In-Depth Technical Guide: 1,3-Dichloro-1,1,2trifluoropropane

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Compound of Interest

Compound Name: 1,3-Dichloro-1,1,2-trifluoropropane

Cat. No.: B126895

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the available scientific and structural information for the chemical compound **1,3-Dichloro-1,1,2-trifluoropropane**. Due to the limited publicly available data for this specific isomer, this guide focuses on its identification, chemical structure, and known environmental impact factors.

Chemical Identification and Structure

1,3-Dichloro-1,1,2-trifluoropropane is a hydrochlorofluorocarbon (HCFC) with the chemical formula C₃H₃Cl₂F₃. It is identifiable by its Chemical Abstracts Service (CAS) registry number, 149329-27-1.

The structural formula of **1,3-Dichloro-1,1,2-trifluoropropane** is presented below. The molecule consists of a three-carbon propane backbone with chlorine and fluorine atoms as substituents.

Caption: 2D Structure of **1,3-Dichloro-1,1,2-trifluoropropane**

Physicochemical and Environmental Data

Quantitative data for **1,3-Dichloro-1,1,2-trifluoropropane** is sparse in peer-reviewed literature. The available information primarily pertains to its environmental impact.



Property	Value
Molecular Weight	167 g/mol
Ozone Depletion Potential (ODP)	0.007–0.12
Global Warming Potential (GWP), 100-year	167

Experimental Protocols

A comprehensive search of scientific databases and literature did not yield specific, detailed experimental protocols for the synthesis or application of **1,3-Dichloro-1,1,2-trifluoropropane** (CAS 149329-27-1). While general methods for the synthesis of halogenated propanes exist, procedures tailored to this particular isomer are not readily available in the public domain.

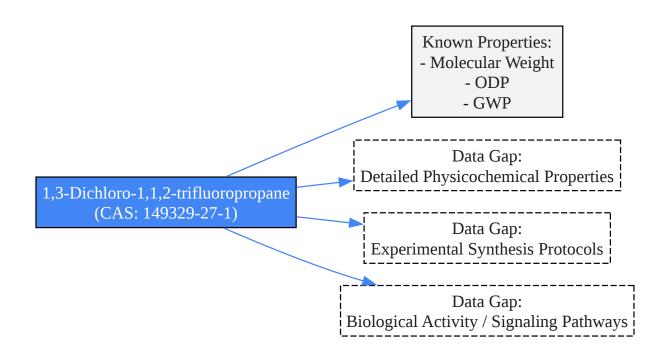
Signaling Pathways and Biological Activity

There is currently no available information in scientific literature regarding the interaction of **1,3-Dichloro-1,1,2-trifluoropropane** with biological signaling pathways or its potential applications in drug development. Its primary characterization has been in the context of its properties as a hydrochlorofluorocarbon.

Logical Relationship Diagram

Given the absence of detailed experimental workflows or signaling pathway information, a logical diagram illustrating the current state of knowledge for this compound is provided below.





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Caption: Knowledge Status of 1,3-Dichloro-1,1,2-trifluoropropane

This guide will be updated as more information becomes available through future research and publications.

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